

# In-Depth Technical Guide to N,N'-Diacetylhydrazine (CAS 3148-73-0)

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *N'*-Acetylacetohydrazide

Cat. No.: B145619

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Abstract

This technical guide provides a comprehensive overview of the physical and chemical characteristics of N,N'-Diacetylhydrazine (CAS 3148-73-0). The document details the compound's properties through a structured data table, outlines experimental protocols for the determination of these properties, and presents a visual representation of a key synthesis pathway. This guide is intended to be a valuable resource for researchers, scientists, and professionals involved in drug development and other chemical synthesis applications.

## Physical and Chemical Properties

N,N'-Diacetylhydrazine, also known as 1,2-Diacetylhydrazine, is a white crystalline powder.<sup>[1]</sup> Its key physical and chemical properties are summarized in the table below.

Property	Value	Reference
Molecular Formula	C4H8N2O2	<a href="#">[1]</a>
Molecular Weight	116.12 g/mol	<a href="#">[1]</a>
Melting Point	138-140 °C (lit.)	<a href="#">[1]</a> <a href="#">[2]</a>
Boiling Point	209 °C at 15 mm Hg (lit.)	<a href="#">[1]</a> <a href="#">[3]</a>
Density	1.2829 g/cm³ (rough estimate)	<a href="#">[1]</a> <a href="#">[4]</a>
Vapor Pressure	0 Pa at 25 °C	<a href="#">[1]</a> <a href="#">[4]</a>
Solubility	Soluble in water. <a href="#">[1]</a> <a href="#">[5]</a> Sparingly soluble in DMSO, slightly soluble in Methanol. <a href="#">[1]</a> <a href="#">[4]</a>	
Appearance	White crystalline powder	<a href="#">[1]</a>
pKa	11.59 ± 0.23 (Predicted)	<a href="#">[1]</a>
LogP	-1.4 at 25 °C	<a href="#">[6]</a>
Refractive Index	1.4880 (estimate)	<a href="#">[1]</a> <a href="#">[4]</a>
Flash Point	209 °C at 15 mm Hg	<a href="#">[1]</a>
BRN	1754018	<a href="#">[1]</a>
EINECS	221-576-1	<a href="#">[1]</a>

## Experimental Protocols

This section outlines the general methodologies for determining key physical properties of organic compounds like N,N'-Diacetylhydrazine.

### Melting Point Determination (Capillary Method)

The melting point is determined by observing the temperature at which the solid phase transitions to a liquid.

**Apparatus:**

- Melting point apparatus (e.g., Thiele tube or digital melting point apparatus)
- Capillary tubes (sealed at one end)
- Thermometer
- Heating medium (e.g., mineral oil)
- Mortar and pestle

**Procedure:**

- A small amount of the crystalline N,N'-Diacetylhydrazine is finely powdered using a mortar and pestle.
- The powdered sample is packed into a capillary tube to a height of 2-3 mm.
- The capillary tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb.
- The thermometer and capillary tube assembly are placed in the melting point apparatus.
- The apparatus is heated slowly and steadily, at a rate of approximately 1-2 °C per minute as the melting point is approached.
- The temperature at which the first drop of liquid appears (T1) and the temperature at which the entire sample becomes a clear liquid (T2) are recorded.
- The melting point range is reported as T1-T2. For a pure compound, this range is typically narrow.

## Boiling Point Determination (Siwoloboff Method)

The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure.

**Apparatus:**

- Small test tube or fusion tube
- Capillary tube (sealed at one end)
- Thermometer
- Heating bath (e.g., oil bath)
- Beaker

**Procedure:**

- A small amount of liquid N,N'-Diacetylhydrazine (if melted) is placed in a small test tube.
- A capillary tube, sealed at one end, is placed in the test tube with the open end submerged in the liquid.
- The test tube is attached to a thermometer and heated in a heating bath.
- As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
- The heating is stopped, and the liquid is allowed to cool.
- The boiling point is the temperature at which the liquid just begins to enter the capillary tube.

## Solubility Determination

This protocol determines the solubility of a compound in various solvents.

**Apparatus:**

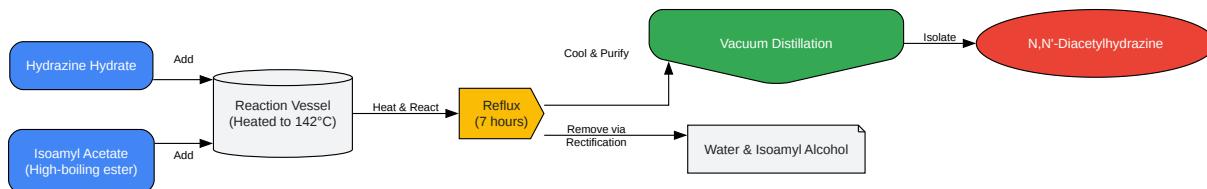
- Test tubes
- Graduated cylinder or pipette
- Spatula
- Vortex mixer (optional)

**Procedure:**

- A small, measured amount of N,N'-Diacetylhydrazine (e.g., 10 mg) is placed into a test tube.
- A measured volume of the solvent (e.g., 1 mL of water) is added to the test tube.
- The mixture is vigorously agitated (e.g., by vortexing or shaking) for a set period (e.g., 1-2 minutes).
- The mixture is visually inspected to determine if the solid has completely dissolved.
- If the solid dissolves, it is recorded as soluble. If it does not, it is recorded as insoluble. For intermediate cases, terms like "sparingly soluble" or "slightly soluble" can be used.
- This procedure is repeated with different solvents (e.g., DMSO, Methanol) to determine the solubility profile.

## Synthesis and Reaction Pathways

As N,N'-Diacetylhydrazine is primarily a synthetic intermediate, a signaling pathway is not applicable. Instead, a representative synthesis workflow is presented below. One common method for the preparation of N,N'-Diacetylhydrazine involves the reaction of hydrazine hydrate with a high-boiling point ester, such as isoamyl acetate.

[Click to download full resolution via product page](#)

Caption: Synthesis of N,N'-Diacetylhydrazine from Hydrazine Hydrate.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Boiling Point Determination of Organic Compounds: Chemistry Guide [vedantu.com]
- 2. Melting Point Determination of Organic Compounds: Chemistry Guide [vedantu.com]
- 3. uomustansiriyah.edu.iq [uomustansiriyah.edu.iq]
- 4. byjus.com [byjus.com]
- 5. Video: Boiling Points - Concept [jove.com]
- 6. CN114516819A - Preparation method of N, N' -diacetyl hydrazine - Google Patents [patents.google.com]
- To cite this document: BenchChem. [In-Depth Technical Guide to N,N'-Diacetylhydrazine (CAS 3148-73-0)]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b145619#cas-3148-73-0-physical-and-chemical-characteristics>

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)